

# Technical Support Center: Aviglycine Hydrochloride Solubility in Aqueous Solutions

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## Compound of Interest

Compound Name: Aviglycine

Cat. No.: B1665843

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For researchers, scientists, and drug development professionals utilizing **aviglycine** hydrochloride, achieving successful dissolution in aqueous solutions is a critical first step for any experiment. This technical support center provides troubleshooting guidance and answers to frequently asked questions to address common solubility challenges.

## Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **aviglycine** hydrochloride in aqueous solutions?

A1: The solubility of **aviglycine** hydrochloride can vary depending on the solvent and pH. It is generally considered soluble in water. Reported solubility values are approximately 10 mg/mL in phosphate-buffered saline (PBS) at pH 7.2.[1] Some commercial suppliers report higher solubility in water, such as 75 mg/mL, which may require methods like ultrasonication to achieve.[2] It's important to note that one source reports a significantly higher solubility of 421 g/L, though this may be an outlier.[3]

Q2: What are the pKa values of **aviglycine** hydrochloride?

A2: **Aviglycine** hydrochloride has three reported pKa values at 20°C: 2.84, 8.81, and 9.95.[3] These values correspond to the ionization of the carboxylic acid and the two amino groups, and they are critical for understanding how pH affects the molecule's charge and, consequently, its solubility.

Q3: How does pH affect the solubility of **aviglycine** hydrochloride?

A3: The solubility of amino acid hydrochlorides like **aviglycine** hydrochloride is highly dependent on pH. Due to its pKa values, **aviglycine** hydrochloride will exist as different ionic species in solution as the pH changes. At low pH (below pKa1 of 2.84), the molecule will be fully protonated and is expected to have its highest solubility. Near its isoelectric point, the molecule will exist as a zwitterion, which may have lower solubility. At high pH (above pKa3 of 9.95), it will be deprotonated. For hydrochloride salts of weakly basic compounds, there is a risk of conversion to the less soluble free base form as the pH increases.

Q4: What is the recommended solvent for preparing stock solutions?

A4: For most biological applications, sterile, deionized water or aqueous buffers such as PBS are recommended.[1] When preparing a stock solution in water, it is advisable to adjust the pH to a slightly acidic to neutral range (e.g., pH 6.5-7.0) to ensure complete dissolution and stability.

Q5: How should I store aqueous solutions of **aviglycine** hydrochloride?

A5: Aqueous solutions of **aviglycine** hydrochloride are not recommended for long-term storage and should ideally be prepared fresh.[1] If short-term storage is necessary, it is recommended to store aliquots in amber vials at -20°C to protect from light and prevent degradation from repeated freeze-thaw cycles. Some sources suggest that stock solutions stored at -80°C may be stable for up to 6 months.[2]

## Data Summary

The following table summarizes the quantitative data found for the solubility of **aviglycine** hydrochloride.

Solvent	pH	Temperature	Solubility	Source
Phosphate-Buffered Saline (PBS)	7.2	Not Specified	~10 mg/mL	<a href="#">[1]</a>
Water	Not Specified	Ambient	75 mg/mL (may require ultrasonication)	<a href="#">[2]</a>
Water	Not Specified	Ambient	>600 g/L	<a href="#">[3]</a>
Water	Not Specified	20°C	4.121 g/L	<a href="#">[4]</a>
1% Aqueous Solution	6.9 ± 0.4	Room Temperature	Not a solubility value, but the resulting pH	<a href="#">[3]</a>

## Experimental Protocols

### Protocol for Preparing a 50 mM Stock Solution of Aviglycine Hydrochloride

This protocol provides a detailed methodology for preparing a 50 mM stock solution in sterile, deionized water.

Materials:

- **Aviglycine** hydrochloride powder
- Sterile, deionized water
- Sterile conical tubes or vials
- Calibrated analytical balance
- pH meter
- Sterile filter (0.22 µm)

- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass: The molecular weight of **aviglycine** hydrochloride is 196.63 g/mol . To prepare a 50 mM stock solution, weigh out 9.83 mg of **aviglycine** hydrochloride for every 1 mL of solvent.
- Dissolution:
  - Add the weighed **aviglycine** hydrochloride powder to a sterile conical tube.
  - Add the desired volume of sterile, deionized water.
  - Vortex the solution vigorously for 1-2 minutes.
- pH Adjustment (if necessary):
  - Measure the pH of the solution using a calibrated pH meter.
  - If the powder has not fully dissolved, the pH may need adjustment. Slowly add dilute HCl or NaOH to adjust the pH to a range of 6.5-7.0. This should aid in complete dissolution.
- Aid Dissolution (if necessary):
  - If the compound does not fully dissolve with vortexing and pH adjustment, gentle warming in a water bath (not exceeding 40°C) or sonication in an ultrasonic bath for short intervals can be used.
- Sterile Filtration: Once the **aviglycine** hydrochloride is completely dissolved, sterilize the solution by passing it through a 0.22 µm sterile filter into a new sterile container.
- Storage: Aliquot the sterile stock solution into smaller, single-use volumes in amber vials to protect from light. Store at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

## Troubleshooting Guide

This guide addresses common issues encountered when dissolving **aviglycine** hydrochloride in aqueous solutions.

Issue 1: The powder is not dissolving completely.

- Possible Cause: The concentration may be too high for the chosen solvent and conditions.
  - Solution: Try adding more solvent to decrease the concentration. Refer to the solubility data table for guidance.
- Possible Cause: The pH of the solution is not optimal for solubility.
  - Solution: Measure the pH of your solution. Since **aviglycine** hydrochloride is a salt of a weak base, the solution may be slightly acidic. Adjusting the pH to a more acidic range (e.g., pH 4-6) with dilute HCl may improve solubility. Be mindful of the pH requirements for your downstream experiment.
- Possible Cause: Insufficient agitation or time.
  - Solution: Increase vortexing time. If necessary, use an ultrasonic bath for short periods to aid dissolution.<sup>[2]</sup> Gentle warming can also be effective, but avoid high temperatures to prevent degradation.

Issue 2: The solution is cloudy or a precipitate forms over time.

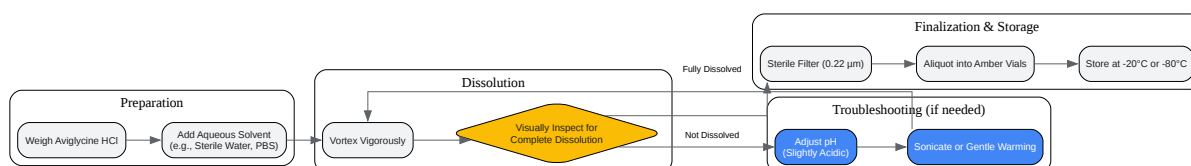
- Possible Cause: The compound may be precipitating out of solution. This can happen if the solution is supersaturated or if the storage conditions are not optimal.
  - Solution: Ensure your stock concentration is within the reported solubility limits. Store solutions at the recommended temperature and protect them from light. If precipitation occurs upon thawing a frozen stock, try gently warming and vortexing the solution before use.
- Possible Cause: Disproportionation of the hydrochloride salt to the free base, which may be less soluble. This is more likely to occur at neutral or higher pH values.

- Solution: Prepare solutions in a slightly acidic buffer or adjust the pH of your water to be slightly acidic. Avoid preparing stock solutions at a high pH.
- Possible Cause: Common ion effect. If your buffer contains a high concentration of chloride ions, it could potentially decrease the solubility of **aviglycine** hydrochloride.
- Solution: If you suspect this is an issue, try preparing your stock solution in a buffer with a different counter-ion or in sterile deionized water.

Issue 3: The pH of the final solution is not what I expected.

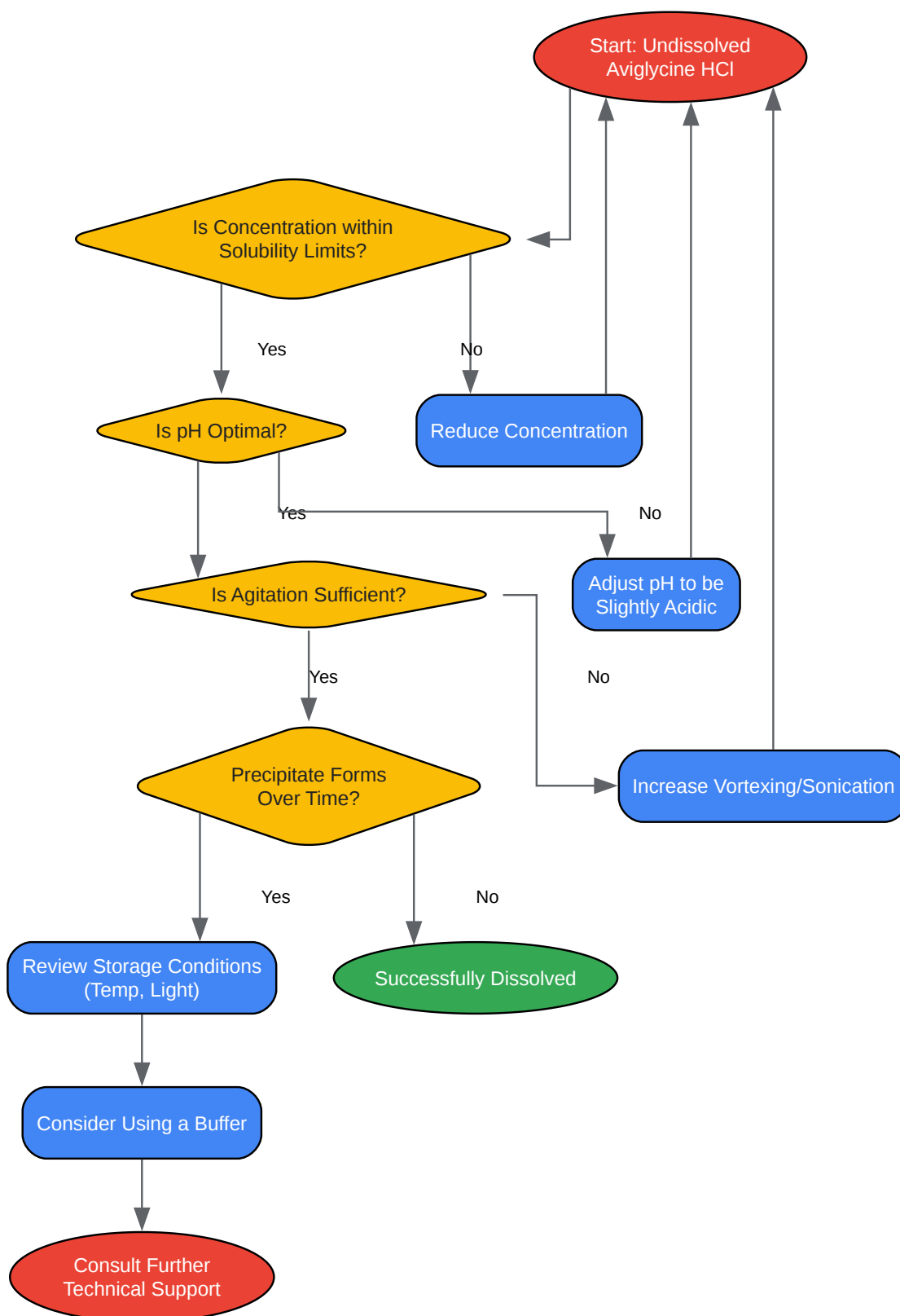
- Possible Cause: **Aviglycine** hydrochloride is the hydrochloride salt of an amino acid, and dissolving it in an unbuffered solution like water will result in a slightly acidic pH.
- Solution: If a specific pH is required for your experiment, it is best to dissolve the **aviglycine** hydrochloride in a suitable buffer system that can maintain the desired pH.

## Visualizations



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Caption: Experimental workflow for preparing **aviglycine** hydrochloride solutions.



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Caption: Troubleshooting logic for **aviglycine** hydrochloride solubility issues.

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